

# Identification of Dasatinib starting materials and intermediates

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## Compound of Interest

Compound Name: 4-Amino-N-(2-ethyl-6-methylphenyl)benzamide

CAS No.: 1016673-76-9

Cat. No.: B3072171

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<An In-Depth Technical Guide to the Identification of Dasatinib Starting Materials and Intermediates

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Dasatinib, marketed under the brand name Sprycel®, is a potent oral tyrosine kinase inhibitor crucial in the treatment of chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (ALL).<sup>[1][2][3]</sup> Its chemical name is N-(2-chloro-6-methylphenyl)-2-[[6-[4-(2-hydroxyethyl)-1-piperazinyl]-2-methyl-4-pyrimidinyl]amino]-5-thiazolecarboxamide, and it is often used as a monohydrate.<sup>[3][4]</sup> The complexity of this molecule necessitates a robust and well-controlled synthetic process. A critical aspect of this control is the unambiguous identification and characterization of all starting materials and intermediates. This guide provides a detailed examination of the key components in common Dasatinib synthetic routes, outlining the analytical methodologies required to ensure their

identity, purity, and quality, thereby guaranteeing the integrity of the final active pharmaceutical ingredient (API).

## Overview of Common Synthetic Strategies for Dasatinib

Several synthetic routes for Dasatinib have been developed, each with its own set of starting materials and intermediates.[5][6] Understanding these pathways is fundamental to identifying the critical points for analytical control. A prevalent strategy involves the coupling of a substituted thiazole carboxamide moiety with a pyrimidine core, followed by the introduction of the hydroxyethylpiperazine side chain.

One common route, and the focus of this guide, can be conceptually broken down as follows:

- **Formation of the Thiazole Core:** Synthesis of 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide.
- **Assembly of the Pyrimidine Intermediate:** Preparation of a reactive pyrimidine species, such as 4,6-dichloro-2-methylpyrimidine.
- **Coupling and Side-Chain Addition:** The thiazole and pyrimidine fragments are coupled, followed by the addition of the N-(2-hydroxyethyl)piperazine side chain.

The following diagram illustrates a generalized synthetic workflow for Dasatinib, highlighting the convergence of key fragments.

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## Sources

- [1. veeprho.com](http://veeprho.com) [veeprho.com]
- [2. ijrpc.com](http://ijrpc.com) [ijrpc.com]

- [3. ijpbs.com \[ijpbs.com\]](#)
- [4. Dasatinib monohydrate: Structure and Synthesis method\\_Chemicalbook \[chemicalbook.com\]](#)
- [5. medkoo.com \[medkoo.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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